

A Comparative Guide to Certified Reference Materials for 1-Hexanol-d11

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Compound of Interest

Compound Name: 1-Hexanol-d11

Cat. No.: B15555329

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For researchers, scientists, and drug development professionals requiring high-precision quantitative analysis, the selection of a suitable certified reference material (CRM) is paramount. This guide provides an objective comparison of commercially available **1-Hexanol-d11** CRMs, focusing on their key specifications and applications as an internal standard in analytical chromatography.

Comparison of 1-Hexanol-d11 Certified Reference Materials

1-Hexanol-d11 is a deuterated form of 1-Hexanol, commonly used as an internal standard in quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its chemical properties are nearly identical to the non-deuterated analyte, but its increased mass allows for clear differentiation in mass spectrometric analysis, ensuring accurate quantification.

Several suppliers offer **1-Hexanol-d11** as a certified reference material. Below is a comparison of the products from prominent suppliers based on available data. Please note that for detailed and lot-specific information, it is always recommended to consult the Certificate of Analysis (CoA) provided by the supplier.

Specification	LGC Standards (for Toronto Research Chemicals)	MedchemExpress	CDN Isotopes
Product Code	TRC-H281222	HY-W032022-d11 (inferred)	D-6508
CAS Number	2159-18-4	2159-18-4	2159-18-4
Molecular Formula	C ₆ D ₁₁ H ₃ O	C ₆ D ₁₁ H ₃ O	C ₆ D ₁₁ H ₃ O
Molecular Weight	113.24	113.24	113.24
Isotopic Purity	Not specified on product page	Not specified on product page	98 atom % D[2][3][4]
Chemical Purity	Not specified on product page	Purity of non-deuterated analog is 99.35%[5]	min 98%
Format	Neat	Neat	Neat
Certified Concentration	Not specified; sold by mass	Not specified; sold by mass	Not specified; sold by mass
Expanded Uncertainty	Consult Certificate of Analysis	Consult Certificate of Analysis	Consult Certificate of Analysis

Note: The information in the table is based on publicly available data from the suppliers' websites. For the most accurate and complete information, including certified concentration and expanded uncertainty, users must refer to the lot-specific Certificate of Analysis provided with the product.

Experimental Protocol: Purity Analysis of 1-Hexanol using GC-MS

This section details a general protocol for the purity analysis of a 1-Hexanol sample using Gas Chromatography-Mass Spectrometry (GC-MS), which is a common technique for which **1-Hexanol-d11** serves as an internal standard.

Objective: To determine the chemical purity of a 1-Hexanol sample by identifying and quantifying any impurities present.

Materials:

- 1-Hexanol sample
- High-purity solvent (e.g., dichloromethane or hexane)
- GC-MS system with a suitable capillary column (e.g., DB-5ms or equivalent)
- Standard laboratory glassware

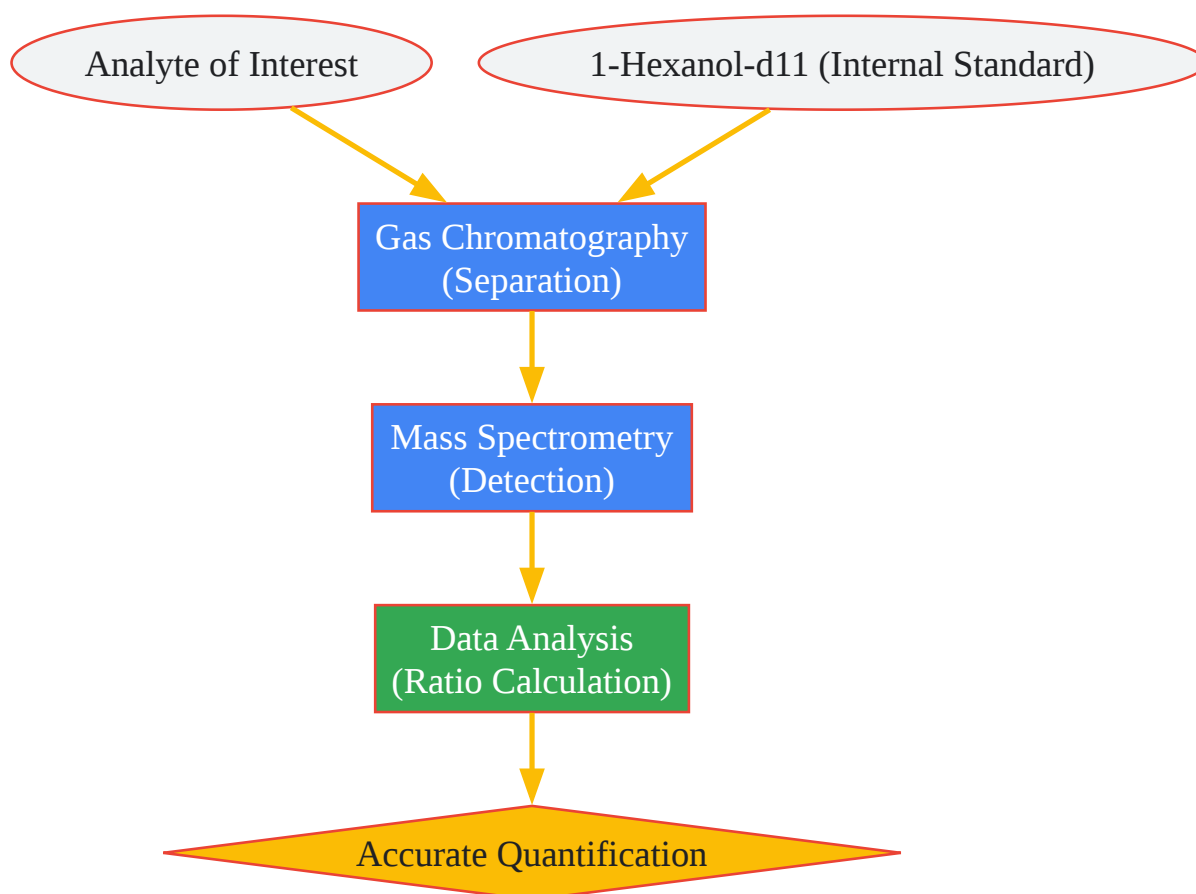
Procedure:

- Sample Preparation:
 - Accurately weigh approximately 100 mg of the 1-Hexanol sample into a 10 mL volumetric flask.
 - Dissolve the sample in the chosen high-purity solvent and dilute to the mark.
 - Mix thoroughly to ensure a homogeneous solution.
- GC-MS Instrumental Conditions:
 - Injector: Split/splitless inlet, operated in split mode with a ratio of 50:1.
 - Injector Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 250 °C.
 - Final hold: Hold at 250 °C for 5 minutes.

- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 30-300.
 - Scan Mode: Full scan.
- Data Analysis:
 - Identify the main peak corresponding to 1-Hexanol based on its retention time and mass spectrum.
 - Identify any other peaks as potential impurities.
 - Compare the mass spectra of the impurity peaks with a spectral library (e.g., NIST) for identification.
 - Calculate the area percentage of each peak to estimate the purity of the 1-Hexanol sample.

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the typical experimental workflow for using a **1-Hexanol-d11** CRM and a conceptual representation of its role in a signaling pathway for quantitative analysis.



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